

Zirconium Ammonium Carbonate: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Zirconium ammonium carbonate*

Cat. No.: *B13403490*

[Get Quote](#)

This technical guide provides an in-depth overview of **Zirconium Ammonium Carbonate** (AZC), a versatile inorganic crosslinking agent. Aimed at researchers, scientists, and professionals in drug development, this document consolidates key data, safety information, and potential applications, with a focus on its chemical properties and handling protocols.

Core Properties and Identification

Zirconium Ammonium Carbonate is a clear, alkaline aqueous solution containing anionic hydroxylated zirconium polymers.[1] It is known for its effectiveness as a crosslinker for various polymers and binders.[2]

Property	Value	Source
CAS Number	68309-95-5, 22829-17-0	[2] [3] [4] [5]
Molecular Formula	$(\text{NH}_4)_2[\text{Zr}(\text{CO}_3)_2(\text{OH})_2]$	[6]
Appearance	Clear, aqueous alkaline solution	[1] [2]
Odor	Ammoniacal	[2]
Zirconium Dioxide (ZrO ₂) Content	Approximately 20%	[2]
Density	~1.38 - 1.87 g/cm ³	[3]
Melting Point	Decomposes before melting	[3]

Safety Data Sheet Summary

A comprehensive understanding of the safety profile of **Zirconium Ammonium Carbonate** is crucial for its handling in a laboratory or industrial setting. The following table summarizes the key hazard and safety information.

Hazard Category	Description	Precautionary Measures
Eye Irritation	Causes serious eye irritation (H319).[6]	Wear protective eye/face protection (P280). If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing (P305+P351+P338).[6]
Skin Contact	May cause skin irritation upon prolonged contact.	Wear protective gloves (P280). Wash skin thoroughly after handling (P264).[6]
Inhalation	May cause respiratory irritation.	Use only with adequate ventilation. Avoid breathing mist or vapor.[6][7]
Ingestion	Harmful if swallowed.	Do not ingest. If swallowed, rinse mouth with water.[6]
Storage	Store in a cool, dry, and well-ventilated area in a tightly sealed container.[3][6]	
Personal Protective Equipment (PPE)	Safety goggles, chemical-impermeable gloves, and appropriate respiratory protection when ventilation is inadequate.[7]	

Applications in Research and Development

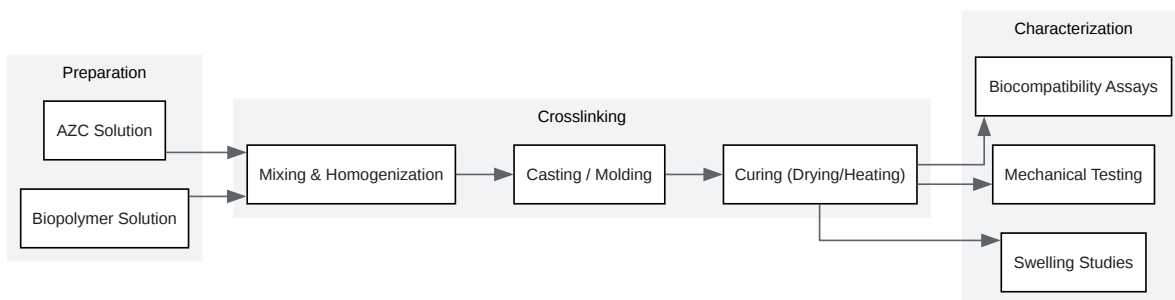
While widely used in the paper and coatings industries as a binder insolubilizer and crosslinking agent[1][2][5], the properties of **Zirconium Ammonium Carbonate** lend themselves to potential applications in research and drug development, including:

- **Biomaterial Scaffolds:** Its crosslinking capabilities can be explored for the fabrication of biocompatible and biodegradable scaffolds for tissue engineering.

- **Drug Delivery Systems:** The formation of zirconium-based nanoparticles or hydrogels could be investigated for controlled-release drug delivery.
- **Catalysis:** Zirconium compounds are known for their catalytic activity, suggesting potential use in novel synthetic pathways.

Experimental Workflow: A Conceptual Overview

The following diagram illustrates a generalized workflow for evaluating **Zirconium Ammonium Carbonate** as a crosslinking agent for a novel biopolymer hydrogel.

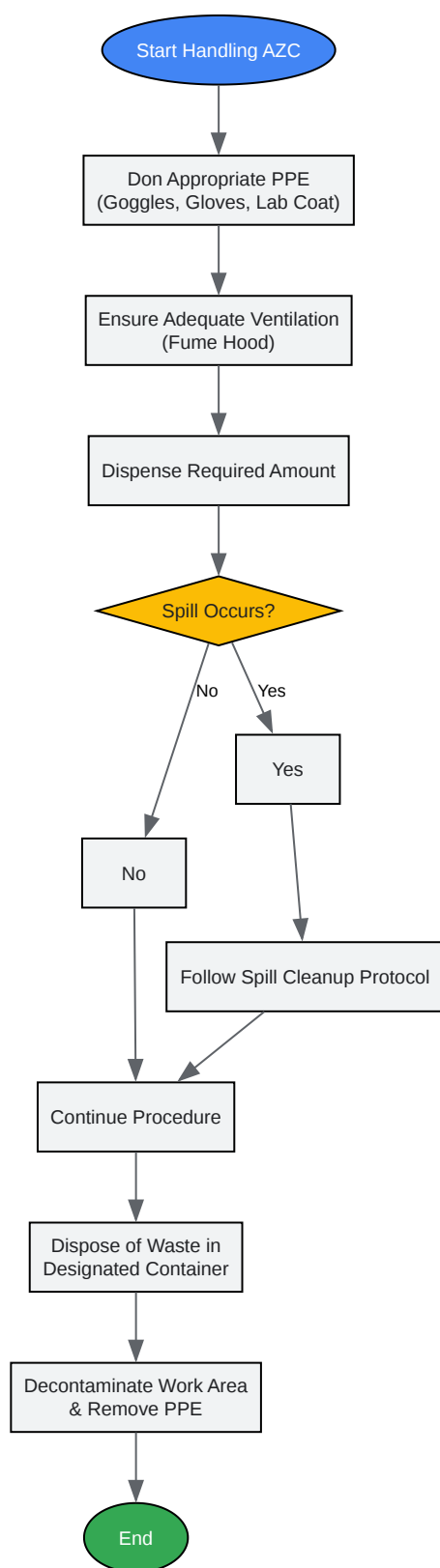


[Click to download full resolution via product page](#)

Conceptual workflow for hydrogel crosslinking.

Logical Relationship: Safety Handling Protocol

This diagram outlines the logical steps to be taken when handling **Zirconium Ammonium Carbonate** in a laboratory setting.



[Click to download full resolution via product page](#)

Laboratory handling protocol for AZC.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ammonium zirconium carbonate (AZC) | CAS 68309-95-5 | Connect Chemicals [connectchemicals.com]
- 2. Ammonium Zirconium Carbonate, CAS Number: 68309-95-5 - Dixon Chew [dixonchew.co.uk]
- 3. Ammonium Zirconium Carbonate Manufacturer, Ammonium Zirconium Carbonate Supplier [zirconiumindia.in]
- 4. Ammonium zirconium carbonate | 22829-17-0 - BuyersGuideChem [buyersguidechem.com]
- 5. parchem.com [parchem.com]
- 6. aquabond.ca [aquabond.ca]
- 7. echemi.com [echemi.com]
- To cite this document: BenchChem. [Zirconium Ammonium Carbonate: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13403490#zirconium-ammonium-carbonate-cas-number-and-safety-data-sheet>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com